

Application Notes and Protocols for Ultrasound-Assisted Extraction of Khellinol

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Compound of Interest

Compound Name: *Khellinol*

Cat. No.: *B1673631*

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Introduction

Khellinol, a furanocoumarin found in the medicinal plant *Ammi visnaga*, is recognized for its therapeutic potential.[1][2] Ultrasound-assisted extraction (UAE) is a modern and efficient green extraction technique that utilizes ultrasonic waves to enhance the extraction of bioactive compounds from plant matrices.[3][4] This method offers several advantages over traditional extraction techniques, including reduced extraction time, lower solvent consumption, and increased extraction yield.[3][5] These application notes provide a detailed protocol for the ultrasound-assisted extraction of **khellinol** from *Ammi visnaga* seeds, intended for researchers, scientists, and professionals in drug development.

Principle of Ultrasound-Assisted Extraction

Ultrasound-assisted extraction operates on the principle of acoustic cavitation. The ultrasonic waves generate and collapse microscopic bubbles in the solvent, creating localized high-pressure and high-temperature zones. This phenomenon disrupts the plant cell walls, facilitating the release of intracellular contents and enhancing the mass transfer of the target compounds into the solvent.[3]

Experimental Protocols

Materials and Reagents

- Dried *Ammi visnaga* seeds

- Ethanol (60% aqueous solution)[6]
- **Khellinol** standard (for analytical purposes)
- Deionized water
- Filter paper or centrifuge
- Rotary evaporator
- High-Performance Liquid Chromatography (HPLC) system for analysis

Equipment

- Grinder or mill
- Ultrasonic bath or probe system with temperature and power control[3][7]
- Beakers and flasks
- Magnetic stirrer
- Analytical balance

Detailed Protocol for Ultrasound-Assisted Extraction of **Khellinol**

- Sample Preparation:
 - Grind the dried Ammi visnaga seeds into a fine powder to increase the surface area for extraction.
- Extraction Procedure:
 - Weigh 10 g of the powdered plant material and place it into a 250 mL beaker.
 - Add 100 mL of 60% ethanol to achieve a solid-to-liquid ratio of 1:10 (g/mL).[8]
 - Place the beaker in the ultrasonic bath.

- Set the extraction temperature to 45°C.[9][10]
- Apply ultrasonic waves at a frequency of 35 kHz and a power of 300 W.[7]
- Continue the extraction for a duration of 30 minutes.[9]
- Throughout the extraction, ensure gentle stirring with a magnetic stirrer to maintain a homogenous mixture.
- Post-Extraction Processing:
 - After sonication, separate the extract from the solid plant material by filtration or centrifugation.
 - Concentrate the extract using a rotary evaporator at a controlled temperature to remove the ethanol.
 - The resulting crude extract can be further purified using techniques like column chromatography.
- Analytical Quantification (HPLC):
 - Prepare a calibration curve using the **khellinol** standard.
 - Dissolve a known amount of the dried extract in the mobile phase for HPLC analysis.
 - Inject the sample into the HPLC system to determine the concentration and yield of **khellinol**.

Data Presentation

Table 1: Parameters for Ultrasound-Assisted Extraction of **Khellinol**

Parameter	Value	Reference
Solvent	60% Ethanol	[6]
Solid-to-Liquid Ratio	1:10 (g/mL)	[8]
Temperature	45°C	[9][10]
Ultrasonic Frequency	35 kHz	[7]
Ultrasonic Power	300 W	
Extraction Time	30 min	[9]

Note: The specific ultrasonic power may need to be optimized based on the equipment used. The provided value is a representative starting point.

Visualization of the Experimental Workflow



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Caption: Workflow for the ultrasound-assisted extraction of **khellinol**.

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